

Safeguarding Your Research: A Guide to Handling D-Leucine Ethyl Ester Hydrochloride

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Compound of Interest

Compound Name: *D-Leucine ethyl ester hydrochloride*

Cat. No.: *B613196*

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **D-Leucine ethyl ester hydrochloride**. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

Pre-Handling Risk Assessment

Before working with **D-Leucine ethyl ester hydrochloride**, a thorough risk assessment is necessary. This compound is a white, crystalline solid.^{[1][2][3]} While some safety data sheets (SDS) indicate it is not classified as a hazardous substance, it may cause skin and respiratory tract irritation.^{[1][3][4]} It is also hygroscopic, meaning it can absorb moisture from the air.^[2]

Key Physical and Chemical Properties:

| Property | Value | Source |
|--------------------|---|---|
| Molecular Formula | C ₈ H ₁₇ NO ₂ ·HCl | [1] [5] |
| Molecular Weight | 195.69 - 195.7 g/mol | [1] [5] |
| Appearance | White solid / powder | [1] [2] [5] |
| Melting Point | 121 - 137 °C (249.8 - 278.6 °F) | [2] [5] [6] |
| Odor | Odorless | [2] [6] |
| Storage Conditions | Refrigerate (2°C - 8°C), keep dry, and store under an inert atmosphere (e.g., Nitrogen). [2] [5] [7] | |

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **D-Leucine ethyl ester hydrochloride** to create a barrier between the user and the chemical.

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles that conform to European Standard EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133.[\[2\]](#)[\[3\]](#)[\[8\]](#)
- Hand Protection: Chemical-resistant protective gloves, such as nitrile gloves, are required.[\[2\]](#)[\[8\]](#)[\[9\]](#) It is crucial to inspect gloves for any damage before use and remove them carefully to avoid skin contamination.[\[2\]](#)[\[8\]](#)
- Body Protection: A lab coat or other appropriate protective clothing should be worn to prevent skin exposure.[\[1\]](#)[\[8\]](#) In cases of potential splashing or significant exposure, chemical-resistant coveralls may be necessary.[\[10\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[\[2\]](#)[\[3\]](#)[\[8\]](#) However, if dust is generated, an effective dust mask or a NIOSH/MSHA approved respirator should be used.[\[1\]](#)[\[4\]](#)

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling ensures minimal exposure and reduces the risk of contamination.

- Preparation:

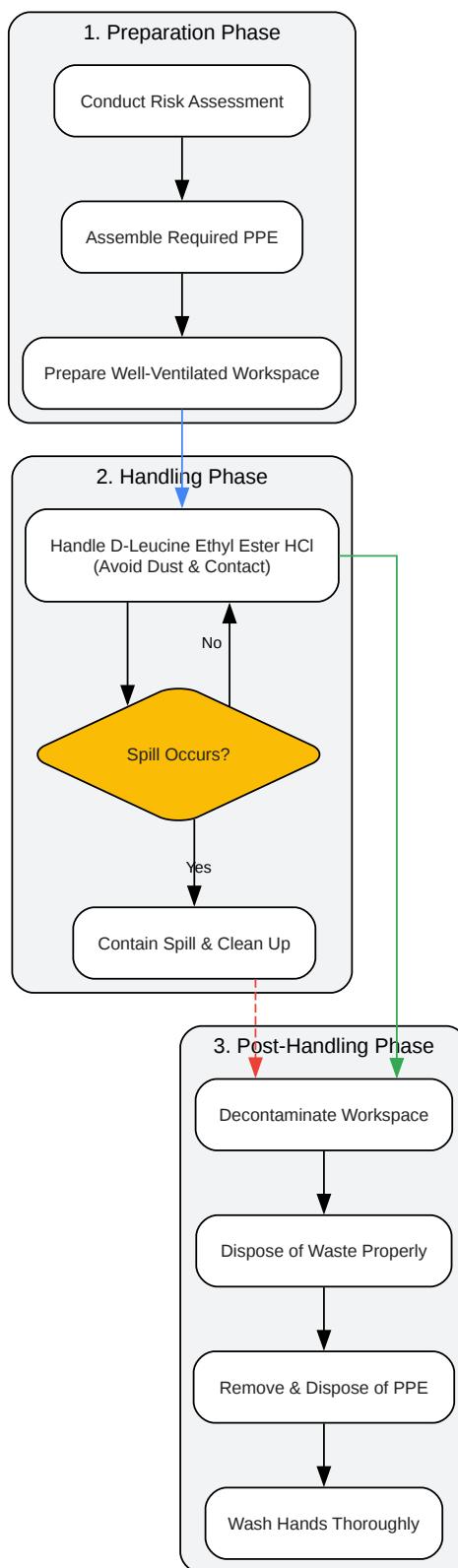
- Ensure the work area, such as a chemical fume hood, is clean and uncluttered.
- Verify that an eyewash station and safety shower are readily accessible.
- Assemble all necessary equipment and reagents before starting.

- Handling:

- Work in a well-ventilated area to minimize inhalation of dust.[1][6]
- Avoid direct contact with the skin, eyes, and clothing.[1][6]
- Do not eat, drink, or smoke in the handling area.[1][8]
- Keep the container tightly closed when not in use to protect from moisture and air.[2][6]

- In Case of a Spill:

- For small spills, sweep up the solid material, taking care to avoid dust formation.[2][4][6]
- Place the collected material into a suitable, sealed container for disposal.[2][6]
- Clean the affected area thoroughly.[1]
- Do not allow the substance to enter drains.[4]



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Caption: Workflow for Safely Handling **D-Leucine Ethyl Ester Hydrochloride**.

Emergency Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[2][3][6] Seek medical attention.[2]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[2][3][6] If irritation develops, get medical attention.[1]
- Inhalation: Move the person to fresh air.[2][3][6] If breathing difficulties occur, seek medical attention.[2]
- Ingestion: Clean the mouth with water and drink plenty of water afterward.[2][3][6] Do not induce vomiting.[1] Seek medical attention if symptoms occur.[2]

Disposal Plan

Proper disposal of **D-Leucine ethyl ester hydrochloride** and any contaminated materials is essential to prevent environmental contamination.

- Waste Collection: Collect waste material in a suitable, labeled, and sealed container.[2][6]
- Regulatory Compliance: Dispose of the waste in accordance with all applicable federal, state, and local environmental regulations.
- Contaminated PPE: Used gloves and other disposable PPE should be collected in a designated waste container and disposed of as chemical waste.

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References

- 1. spectrumchemical.com [spectrumchemical.com]

- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. fishersci.com [fishersci.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. chemimpex.com [chemimpex.com]
- 6. fishersci.com [fishersci.com]
- 7. D-Leucine ethyl ester hydrochloride | 73913-65-2 | FL49653 [biosynth.com]
- 8. fishersci.ie [fishersci.ie]
- 9. hsa.ie [hsa.ie]
- 10. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
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